

# An In-depth Technical Guide to 1,3-Dioleoyl-2octanoyl Glycerol

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Compound of Interest		
Compound Name:	1,3-Dioleoyl-2-octanoyl glycerol	
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This technical guide provides a comprehensive overview of **1,3-Dioleoyl-2-octanoyl glycerol**, a structured triacylglycerol of interest to researchers, scientists, and drug development professionals. This document details its chemical identity, including synonyms and CAS Registry Number, summarizes its physicochemical properties, and presents a relevant experimental protocol. Additionally, a generalized metabolic pathway for triglycerides is illustrated to provide context for its biological processing.

## **Chemical Identity and Properties**

**1,3-Dioleoyl-2-octanoyl glycerol** is a triacylglycerol molecule featuring oleic acid moieties at the sn-1 and sn-3 positions and an octanoic acid moiety at the sn-2 position of the glycerol backbone.[1] This specific arrangement of fatty acids defines it as a structured lipid.

### Synonyms and CAS Number

The following table summarizes the known synonyms and the Chemical Abstracts Service (CAS) Registry Number for **1,3-Dioleoyl-2-octanoyl glycerol**.

Attribute	Value
CAS Registry Number	139979-77-4[1]
Synonyms	1,3-Dioleoyl-2-capryloyl glycerol, OCO, 1,3- Olein-2-caprylin, 1,3-Oleoyl-2-capryloyl glycerol, TG(18:1/8:0/18:1)[1]



## **Physicochemical Data**

Key quantitative data for **1,3-Dioleoyl-2-octanoyl glycerol** are presented in the table below, offering a snapshot of its physical and chemical characteristics.

Property	Value
Molecular Formula	C47H86O6[1]
Molecular Weight	747.2 g/mol [1]
Physical Form	Liquid[1]
Purity	≥98%[1]
Solubility	Slightly soluble in chloroform and methanol[1]
Storage Temperature	-20°C[1]

# Experimental Protocol: Regiodistribution Analysis using Lipase

**1,3-Dioleoyl-2-octanoyl glycerol** has been utilized as a substrate to characterize the functionality of lipases, such as that from Rhizopus oryzae, for the regiodistribution analysis of fats containing medium- and short-chain fatty acids.[1] The following is a generalized protocol for such an assay.

Objective: To determine the positional specificity of a lipase using **1,3-Dioleoyl-2-octanoyl glycerol**.

#### Materials:

- 1,3-Dioleoyl-2-octanoyl glycerol
- Lipase solution (e.g., from Rhizopus oryzae)
- Buffer solution (e.g., Tris-HCl buffer, pH 7.5)
- Emulsifying agent (e.g., gum arabic or Triton X-100)



- Organic solvent for extraction (e.g., diethyl ether or hexane)
- Internal standard for chromatography
- Thin-layer chromatography (TLC) plates (silica gel)
- Gas chromatography (GC) or High-Performance Liquid Chromatography (HPLC) system

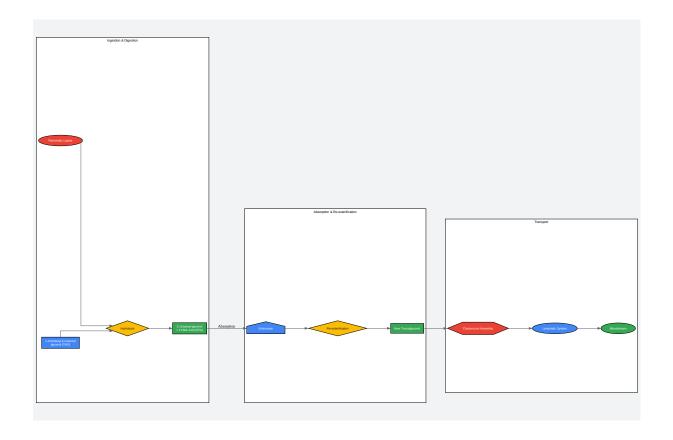
#### Procedure:

- Substrate Emulsification: Prepare an emulsion of 1,3-Dioleoyl-2-octanoyl glycerol in the buffer solution with the aid of an emulsifying agent.
- Enzymatic Reaction: Initiate the hydrolysis by adding the lipase solution to the substrate emulsion. The reaction is typically carried out in a temperature-controlled water bath with constant stirring.
- Reaction Termination: After a predetermined time, stop the reaction by adding an organic solvent to denature the enzyme and extract the lipids.
- Product Separation: The resulting mixture of unreacted triglyceride, diacylglycerols, monoacylglycerols, and free fatty acids is separated using thin-layer chromatography (TLC).
- Analysis of Products: The separated lipid classes are scraped from the TLC plate, and the fatty acid composition of each is determined by gas chromatography (GC) after transesterification to fatty acid methyl esters (FAMEs).
- Determination of Regiospecificity: By analyzing the fatty acid composition of the hydrolysis products (specifically the mono- and diacylglycerols), the positional preference of the lipase can be determined. For a sn-1,3 specific lipase, oleic acid will be preferentially released, while octanoic acid will remain esterified to the glycerol backbone.

## **Metabolic Pathway**

While specific signaling pathways involving **1,3-Dioleoyl-2-octanoyl glycerol** are not extensively documented, its metabolism is expected to follow the general pathways of triglyceride digestion and absorption. The following diagram illustrates a simplified overview of this process.





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Caption: Generalized metabolic pathway of a structured triglyceride.

This guide serves as a foundational resource for professionals in research and drug development, providing essential technical information on **1,3-Dioleoyl-2-octanoyl glycerol**. Further research into its specific biological activities and potential applications is warranted.

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## References





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- 1. caymanchem.com [caymanchem.com]
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